

Application Notes and Protocols for Fluo-3 AM Loading in Adherent Cells

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Compound of Interest

Compound Name: Fluo 3-AM
CAS No.: 121714-22-5
Cat. No.: B056945

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Fluo-3 is a fluorescent indicator used for the quantification of intracellular calcium ($[Ca^{2+}]_i$).^[1] Its acetoxymethyl (AM) ester form, Fluo-3 AM, is a cell-permeant dye that can be loaded into live cells non-invasively. Once inside the cell, intracellular esterases cleave the AM group, trapping the active Fluo-3 molecule in the cytoplasm.^{[1][2]} Fluo-3 exhibits a significant increase in fluorescence intensity upon binding to Ca^{2+} , making it a valuable tool for studying intracellular calcium signaling pathways in various cell types, including adherent cells.^{[1][2]} This document provides a detailed protocol for loading Fluo-3 AM into adherent cells for the subsequent measurement of intracellular calcium dynamics.

Principle of Fluo-3 AM

Fluo-3 AM is essentially non-fluorescent in its ester form. Upon entering the cell, cytosolic esterases hydrolyze the AM esters, releasing the active, Ca^{2+} -sensitive form, Fluo-3.^[2] The fluorescence of Fluo-3 increases significantly upon binding to free Ca^{2+} .^{[1][2]} The excitation

and emission maxima of Fluo-3 are approximately 488 nm and 525 nm, respectively, making it compatible with standard fluorescein isothiocyanate (FITC) filter sets.[1][2][3]

Data Presentation

Table 1: Reagent Preparation and Recommended Concentrations

Reagent	Stock Solution	Working Concentration	Solvent
Fluo-3 AM	1-5 mM[2][4]	1-5 μ M[2][4]	Anhydrous DMSO[2] [4]
Pluronic® F-127	20% (w/v)	0.02-0.04% (v/v)	Anhydrous DMSO
Probenecid	250 mM	1-2.5 mM	1 M NaOH or physiological buffer

Table 2: Incubation Parameters

Parameter	Recommended Range	Notes
Incubation Time	30-60 minutes[4]	Optimal time may vary depending on cell type.
Incubation Temperature	Room Temperature (20-25°C) or 37°C[4]	Incubation at 37°C may lead to dye compartmentalization in organelles. Room temperature is often preferred to minimize this effect.[2]
De-esterification Time	30 minutes[4]	Allows for complete hydrolysis of the AM ester by intracellular esterases.[4]

Experimental Protocols

Materials:

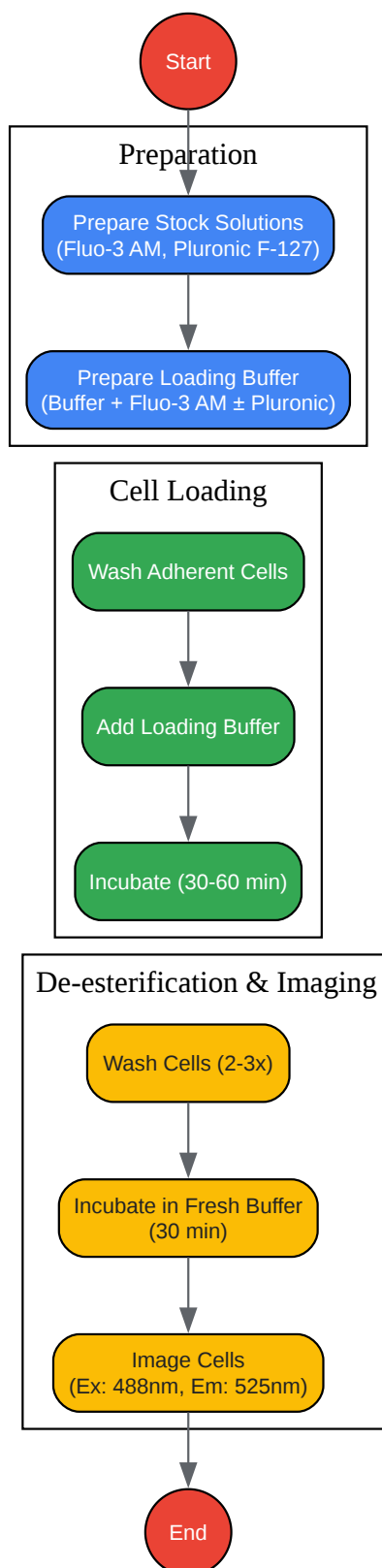
- Fluo-3 AM
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Pluronic® F-127 (optional)
- Probenecid (optional)
- Hanks' Balanced Salt Solution (HBSS) or other physiological buffer
- Adherent cells cultured on a suitable imaging vessel (e.g., glass-bottom dishes, 96-well plates)
- Fluorescence microscope or plate reader

Protocol for Fluo-3 AM Loading in Adherent Cells:

- Preparation of Stock Solutions:
 - Fluo-3 AM Stock Solution (1-5 mM): Prepare a 1-5 mM stock solution of Fluo-3 AM in anhydrous DMSO.[\[2\]](#)[\[4\]](#) Store this stock solution at -20°C, protected from light and moisture.
 - Pluronic® F-127 Stock Solution (20% w/v): If using, prepare a 20% (w/v) stock solution of Pluronic® F-127 in anhydrous DMSO. This non-ionic detergent helps to disperse the Fluo-3 AM in the aqueous loading buffer.[\[4\]](#)
 - Probenecid Stock Solution (250 mM): If required, prepare a 250 mM stock solution of probenecid. Probenecid can be used to inhibit organic anion transporters, which can extrude the de-esterified Fluo-3 from the cells.[\[4\]](#)
- Preparation of Loading Buffer:
 - Warm an appropriate physiological buffer (e.g., HBSS) to the desired incubation temperature (room temperature or 37°C).
 - For each mL of buffer, add the required volume of Fluo-3 AM stock solution to achieve a final working concentration of 1-5 µM.

- (Optional) To aid in the dispersion of Fluo-3 AM, pre-mix the Fluo-3 AM stock solution with an equal volume of 20% Pluronic® F-127 before adding it to the buffer.[4] This will result in a final Pluronic® F-127 concentration of approximately 0.02%.
- (Optional) If using probenecid, add it to the loading buffer to a final concentration of 1-2.5 mM.[4]
- Vortex the loading buffer thoroughly to ensure the dye is fully dissolved.
- Cell Loading:
 - Wash the adherent cells once with the pre-warmed physiological buffer.
 - Remove the buffer and add the prepared Fluo-3 AM loading buffer to the cells, ensuring the entire cell monolayer is covered.
 - Incubate the cells for 30-60 minutes at the chosen temperature (room temperature or 37°C), protected from light.[4] The optimal incubation time and temperature should be determined empirically for each cell line.
- De-esterification:
 - After the loading incubation, aspirate the loading buffer.
 - Wash the cells two to three times with fresh, pre-warmed physiological buffer to remove any extracellular Fluo-3 AM.
 - Add fresh buffer (which can also contain probenecid if used previously) and incubate the cells for an additional 30 minutes at the same temperature.[4] This step is crucial to allow for the complete de-esterification of the Fluo-3 AM that has entered the cells.[4]
- Imaging:
 - After the de-esterification period, the cells are ready for imaging.
 - Measure the fluorescence using a fluorescence microscope or plate reader with excitation at ~488 nm and emission at ~525 nm.

Visualizations



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Caption: Experimental workflow for Fluo-3 AM loading in adherent cells.

Caption: Mechanism of intracellular calcium detection using Fluo-3 AM.

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References

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